

Isoschaftoside stability storage conditions

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Compound Focus: Isoschaftoside

CAS No.: 52012-29-0

Cat. No.: S616089

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Isoschaftoside Storage Specifications

The table below summarizes the key physicochemical properties and recommended storage conditions for **Isoschaftoside** to ensure its stability during research use.

Property	Specification	Reference / Note
CAS Number	52012-29-0	[1] [2] [3]
Molecular Formula	C ₂₆ H ₂₈ O ₁₄	[1] [2] [3]
Molecular Weight	564.5 g/mol	[1] [2]
Appearance	Light yellow to yellow or orange solid powder	[1] [2]
Form	Solid powder	[1] [2]
Short-Term Storage	Room temperature (a few days, stable during shipping)	[1]
Long-Term Storage	Desiccate at -20°C; protect from light	[1] [2]

Property	Specification	Reference / Note
Solubility	Soluble in DMSO, ethanol, methanol; sparingly soluble in water	[1] [2] [3]

Experimental Protocol: Assessing Isoschaftoside Stability

For researchers needing to validate the stability of **Isoschaftoside** in their specific formulations or under various conditions, the following High-Performance Liquid Chromatography (HPLC) method can be employed. This protocol is adapted from a study that successfully used it to quantify **Isoschaftoside** and other phenolic compounds [4].

1. Sample Preparation

- **Solid-Phase Extraction (SPE) Clean-up:** To purify plant or complex extracts, use a C18 SPE cartridge. Activate the cartridge with methanol followed by Milli-Q water. Load the sample solution and elute with 45 mL of Milli-Q water, followed by 45 mL of 20% methanol to remove impurities. Finally, elute the target compounds, including **Isoschaftoside**, with 60 mL of 60% methanol. Concentrate this final eluate to dryness for analysis [4].
- **Standard Solutions:** Prepare stock and working solutions of high-purity **Isoschaftoside** ($\geq 98\%$) in methanol. Store at 4°C [4].

2. Instrumentation and Chromatographic Conditions

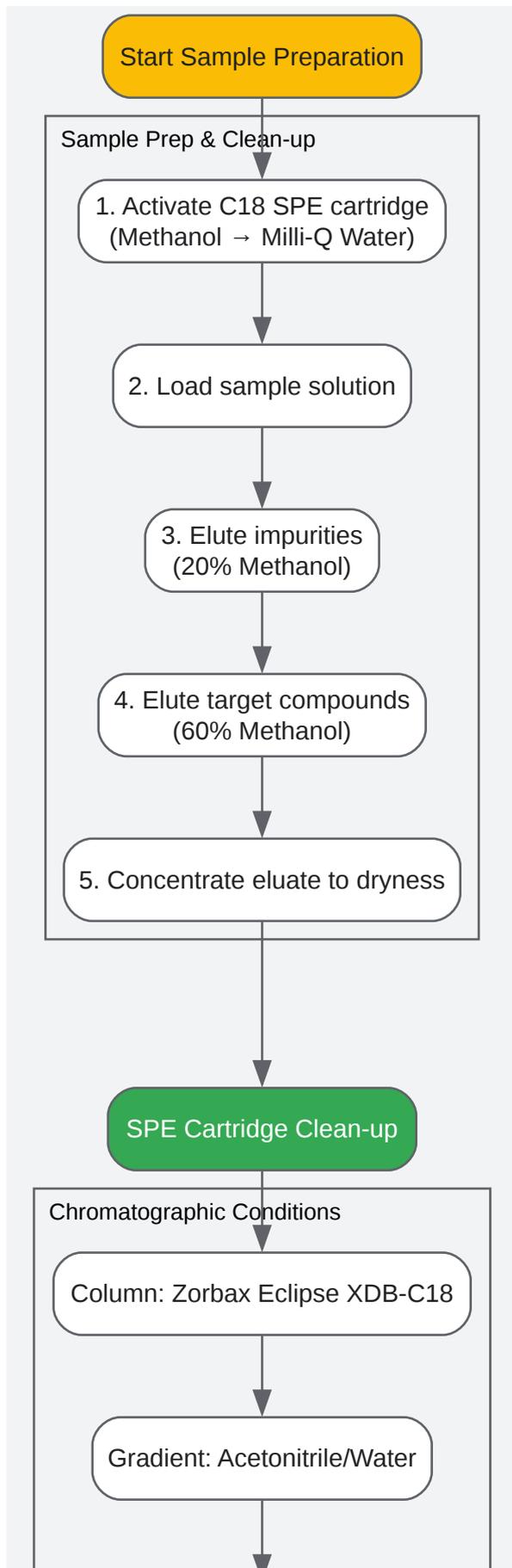
- **HPLC System:** Agilent 1260 series or equivalent, equipped with a Diode Array Detector (DAD) [4].
- **Column:** Zorbax Eclipse XDB-C18 (150 mm × 4.6 mm, 5 μ m) or similar [4].
- **Column Temperature:** 35°C [4].
- **Mobile Phase:** Acetonitrile (A) and Milli-Q water (B) [4].
- **Gradient Program:** [4]
 - 0–6 min: 14.7–16.2% A
 - 6–25 min: 16.2–60% A
 - 25–27 min: 60–100% A
 - 27–30 min: 100% A
 - 30–32 min: 100–14.7% A
 - 32–35 min: 14.7% A (re-equilibration)

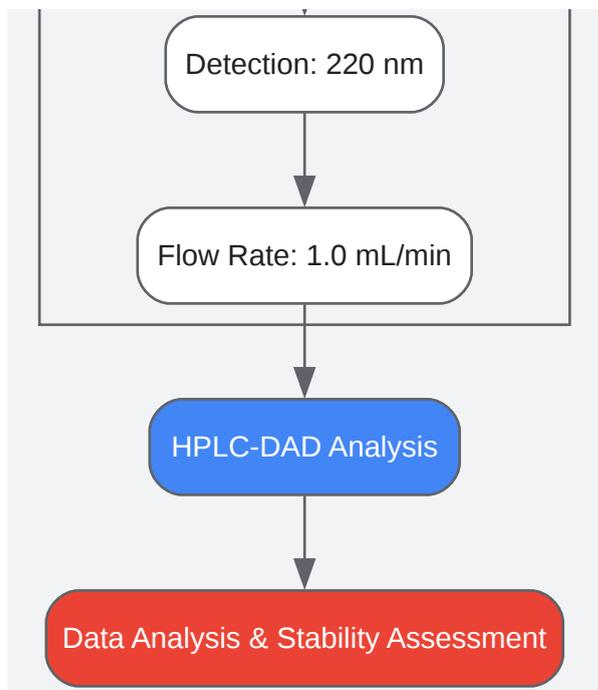
- **Flow Rate:** 1.0 mL/min [4].
- **Injection Volume:** 10.0 μ L [4].
- **Detection Wavelength:** 220 nm [4].

3. Method Validation The established method has demonstrated excellent performance [4]:

- **Linearity:** All calibration curves showed correlation coefficients (R^2) > 0.999.
- **Precision:** Relative Standard Deviation (RSD) for precision was < 2%.
- **Accuracy:** Recovery rates were between 90.65% and 99.17%.

This workflow visualizes the key steps for preparing and analyzing **Isoschaftoside** samples to assess stability:





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Frequently Asked Questions (FAQs)

Q1: What is the best practice for preparing and storing stock solutions of **Isoschaftoside**?

- For a higher concentration stock solution (e.g., 100 mg/mL), DMSO is a suitable solvent [1].
- It is recommended to prepare stock solutions fresh on the day of use.
- If necessary, stock solutions can be stored below -20°C for several months. Always seal the vial tightly. Before use, allow the vial to warm to room temperature for at least an hour before opening to prevent condensation and water absorption, which could degrade the compound [2].

Q2: I suspect my **Isoschaftoside** has degraded. How can I troubleshoot this?

- **Visual Inspection:** Check for any obvious changes in color or physical state. A significant darkening might indicate degradation.
- **Solubility Test:** If the compound no longer dissolves properly in a solvent it was previously soluble in (e.g., DMSO or methanol), degradation or contamination should be suspected.
- **HPLC Analysis:** This is the most definitive method. Inject a sample of your suspect material and compare the chromatogram to a fresh standard. The appearance of new peaks (degradation products) or a significant reduction in the main **Isoschaftoside** peak area confirms degradation. Use the method detailed in the Experimental Protocol section above [4].

Q3: My experimental results with Isoschaftoside are inconsistent. What could be the cause?

Inconsistencies can often be traced to compound handling:

- **Storage Conditions:** Verify that the powder has been stored continuously at -20°C in a desiccated environment and protected from light. Repeated freeze-thaw cycles of stock solutions should be avoided [1] [2].
- **Source & Purity:** Ensure you are using **Isoschaftoside** from a reputable supplier and that its purity is ≥98% as verified by a Certificate of Analysis [1] [3].
- **Solvent and Formulation:** For biological experiments, ensure the concentration of solvent (e.g., DMSO) in the final working solution is low enough to not cause cytotoxicity (typically <0.1%). When preparing in vivo formulations, follow the co-solvent sequences precisely, such as sequentially adding DMSO, PEG300, Tween-80, and saline, to maintain solubility [1].

Q4: Are there any known stability concerns for Isoschaftoside in biological assays? Yes. **Isoschaftoside** has demonstrated sensitivity to oxidative stress pathways and can influence mitochondrial function in cellular models [5]. Its efficacy can also be linked to the regulation of the Keap1-Nrf2 antioxidant pathway [6]. Therefore, the stability and activity of **Isoschaftoside** in a biological assay may be affected by the redox state of the cellular environment. Controlling for this by using appropriate controls is crucial.

Troubleshooting Guide

The following diagram outlines a logical path to diagnose and resolve common issues encountered when working with **Isoschaftoside**:

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